

NBD-Hydrazine: Application Notes and Protocols for Confocal Microscopy

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Compound of Interest

Compound Name: **NBD-Hydrazine**

Cat. No.: **B1587704**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **NBD-Hydrazine** (4-hydrazinyl-7-nitro-2,1,3-benzoxadiazole) as a fluorescent probe for the detection of carbonyl groups in confocal microscopy. This powerful tool is particularly valuable for investigating cellular oxidative stress, lipid peroxidation, and apoptosis.

Introduction

NBD-Hydrazine is a versatile, cell-permeant fluorescent probe that reacts specifically with aldehydes and ketones to form stable, highly fluorescent hydrazone adducts.^{[1][2]} This reactivity makes it an excellent tool for detecting and quantifying the accumulation of carbonyl groups on proteins and lipids, which is a key indicator of oxidative damage within cells.^{[3][4]} The probe itself is weakly fluorescent, but upon reaction with carbonyls, it exhibits a significant increase in fluorescence, providing a high signal-to-noise ratio for imaging.^[5]

Key Applications in Confocal Microscopy

- **Detection of Oxidative Stress:** Increased production of reactive oxygen species (ROS) can lead to the oxidation of cellular macromolecules, resulting in the formation of carbonyl groups. **NBD-Hydrazine** allows for the visualization and quantification of this carbonyl stress.

- Imaging Lipid Peroxidation: The probe can be used to detect aldehydic products of lipid peroxidation, such as malondialdehyde (MDA) and 4-hydroxynonenal (4-HNE), providing insights into membrane damage.[6][7]
- Apoptosis Detection: During apoptosis, increased oxidative stress can lead to the accumulation of carbonylated proteins. **NBD-Hydrazine** can be used as an indicator of these apoptotic events.

Quantitative Data

A summary of the key quantitative properties of **NBD-Hydrazine** and its fluorescent product is provided in the table below for easy reference.

Property	Value	Reference
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NBD-Hydrazine (Free Probe)		
Molecular Weight	195.1 g/mol	[1]
Solubility	Soluble in DMSO (\geq 10 mg/ml)	[1]
Slightly soluble in PBS (pH 7.2) (0.1-1 mg/ml)	[1]	
Fluorescence	Weakly fluorescent	[5]
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<hr/>		
NBD-Hydrazone (Product)		
Excitation Maximum (λ_{ex})	~468 nm	[1]
Emission Maximum (λ_{em})	~535 nm	[1]
Quantum Yield (Φ)	Significant increase upon reaction	[8]
Fluorescence Enhancement	Up to 10-fold increase	[8]
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Experimental Protocols

Here, we provide detailed protocols for the detection of cellular carbonyls using **NBD-Hydrazine** with confocal microscopy for both live and fixed cells.

Protocol 1: Live-Cell Imaging of Carbonyl Stress

This protocol is suitable for detecting dynamic changes in carbonyl levels in living cells.

Materials:

- **NBD-Hydrazine** (stored as a stock solution in DMSO at -20°C)
- Cell culture medium
- Phosphate-buffered saline (PBS)
- Confocal microscope with appropriate filter sets (e.g., excitation at 488 nm and emission at 500-550 nm)

Procedure:

- Cell Culture: Plate cells on glass-bottom dishes or chamber slides suitable for confocal microscopy and culture until they reach the desired confluence.
- Induction of Oxidative Stress (Optional): Treat cells with an agent known to induce oxidative stress (e.g., H₂O₂, paraquat) for the desired time. Include an untreated control group.
- Preparation of **NBD-Hydrazine** Staining Solution: Prepare a fresh working solution of **NBD-Hydrazine** in pre-warmed cell culture medium or PBS. A final concentration of 10-50 µM is a good starting point, but this should be optimized for your specific cell type and experimental conditions.
- Cell Staining: Remove the cell culture medium and wash the cells once with warm PBS. Add the **NBD-Hydrazine** staining solution to the cells and incubate for 30-60 minutes at 37°C in the dark.
- Washing: After incubation, remove the staining solution and wash the cells two to three times with warm PBS to remove any unbound probe.
- Confocal Imaging: Immediately image the cells using a confocal microscope. Acquire images using a 488 nm laser line for excitation and collect the emission between 500 nm and 550

nm.^[9] It is recommended to use minimal laser power and scan speed to reduce phototoxicity and photobleaching.^[10]

Protocol 2: Detection of Carbonyls in Fixed Cells

This protocol is useful for endpoint assays and for co-staining with other markers that require fixation.

Materials:

- **NBD-Hydrazine**
- PBS
- 4% Paraformaldehyde (PFA) in PBS
- 0.1% Triton X-100 in PBS (for permeabilization)
- Mounting medium

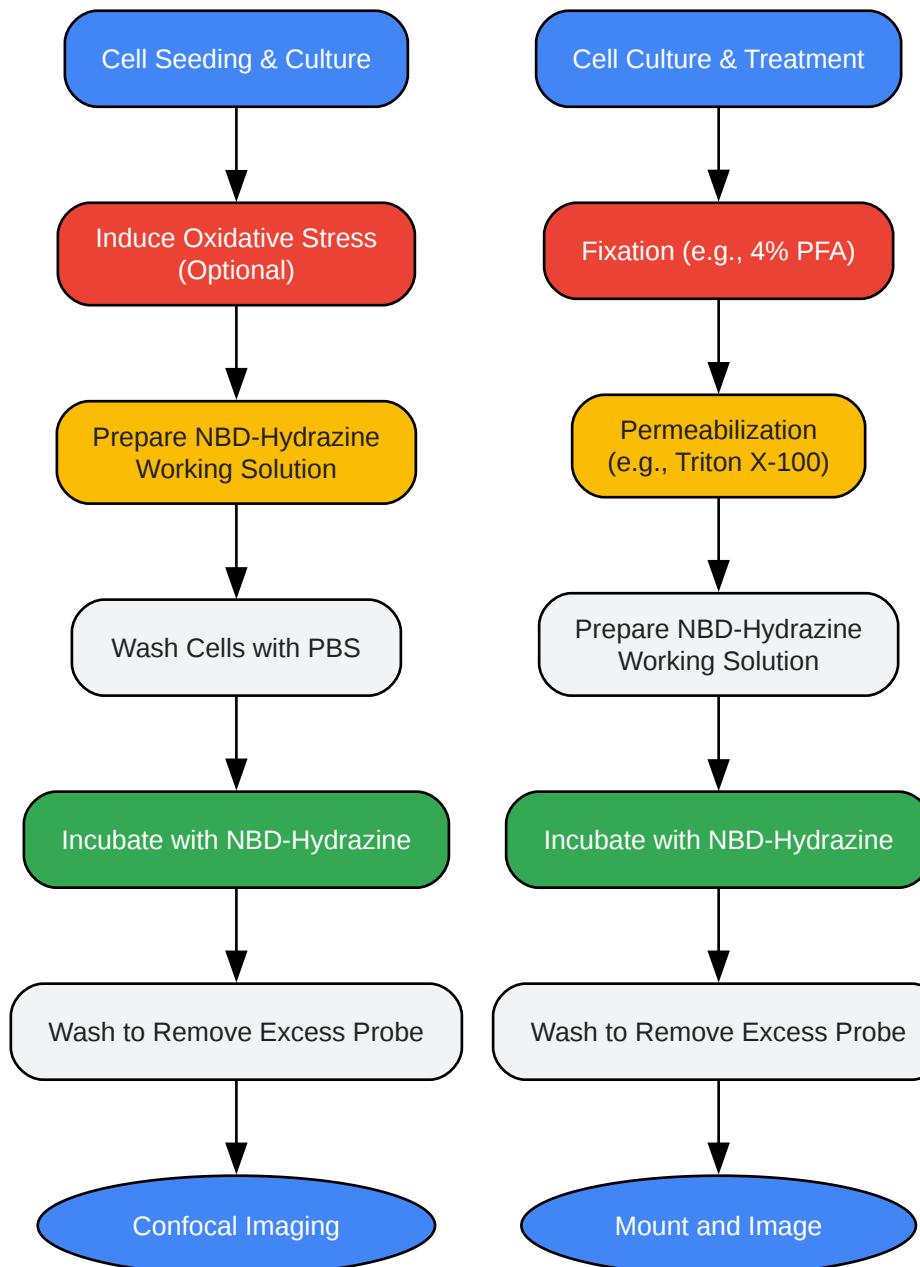
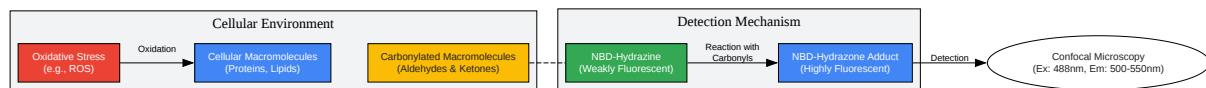
Procedure:

- Cell Culture and Treatment: Culture and treat cells as described in the live-cell imaging protocol.
- Fixation: Wash the cells once with PBS and then fix with 4% PFA in PBS for 15 minutes at room temperature.
- Washing: Wash the cells three times with PBS for 5 minutes each.
- Permeabilization: Permeabilize the cells with 0.1% Triton X-100 in PBS for 10-15 minutes at room temperature. This step is crucial to allow the probe to access intracellular proteins.
- Washing: Wash the cells three times with PBS for 5 minutes each.
- **NBD-Hydrazine** Staining: Prepare a 10-50 μ M working solution of **NBD-Hydrazine** in PBS. Add the staining solution to the fixed and permeabilized cells and incubate for 60-90 minutes at room temperature in the dark.

- Washing: Wash the cells three times with PBS for 5 minutes each to remove excess probe.
- Mounting and Imaging: Mount the coverslips onto microscope slides using an appropriate mounting medium. Image the slides using a confocal microscope with the settings described for live-cell imaging.

Visualizations

The following diagrams illustrate the key concepts and workflows associated with the use of **NBD-Hydrazine** in confocal microscopy.

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